

A Technical Guide to the Structural Biology of KRas G12C Inhibitor Interactions

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Compound of Interest

Compound Name: *KRas G12C inhibitor 1*

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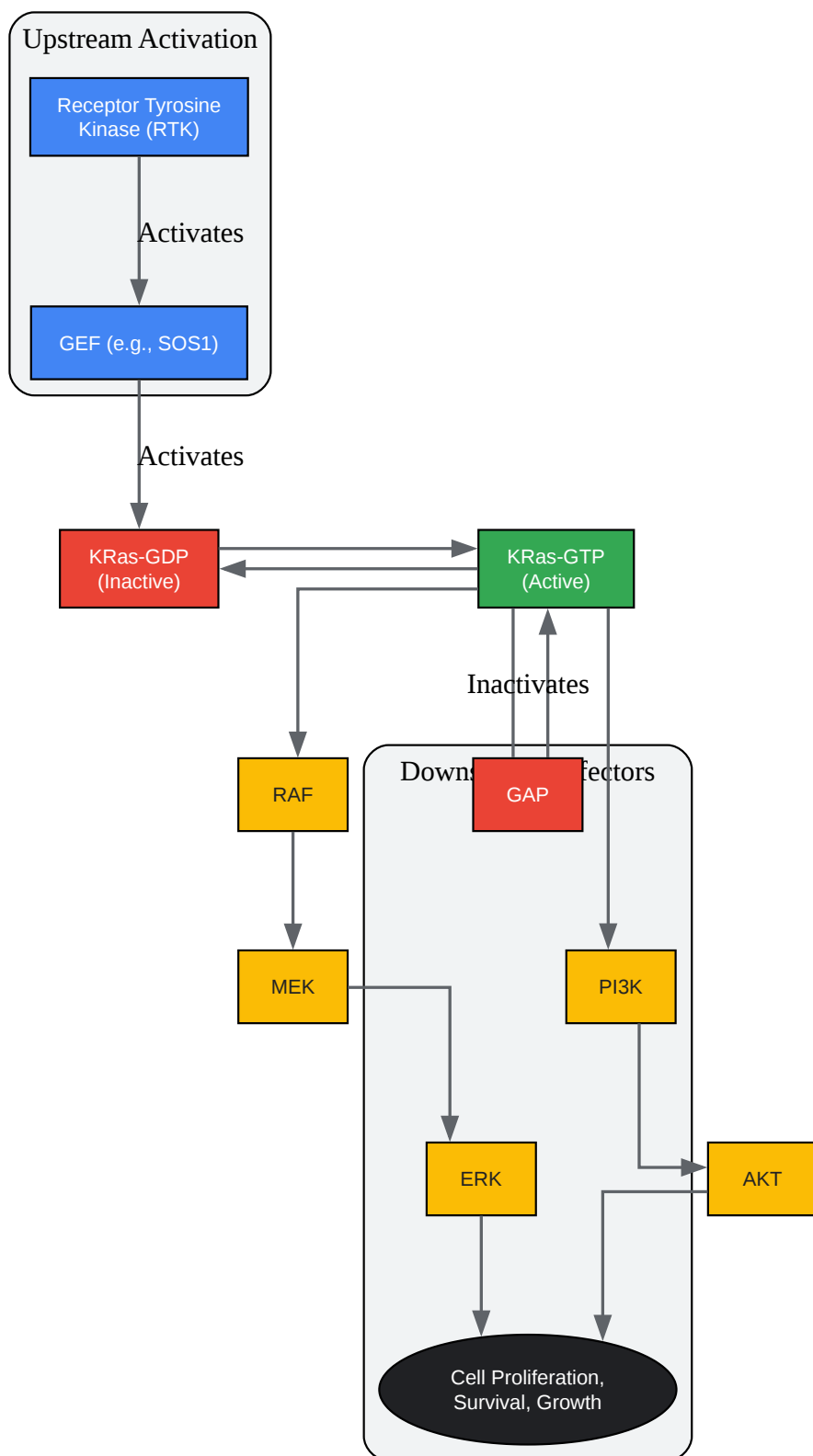
This guide provides an in-depth examination of the structural and molecular interactions between the oncogenic KRas G12C protein and its covalent inhibitors. For decades, KRas was considered "undruggable" due to its high affinity for GTP/GDP and the absence of well-defined binding pockets. The discovery of a transient, druggable pocket in the KRas G12C mutant has led to a paradigm shift in targeted cancer therapy, culminating in the development of specific, covalent inhibitors. This document details the underlying signaling pathways, the mechanism of inhibition, key structural features, and the experimental protocols used to characterize these groundbreaking drugs.

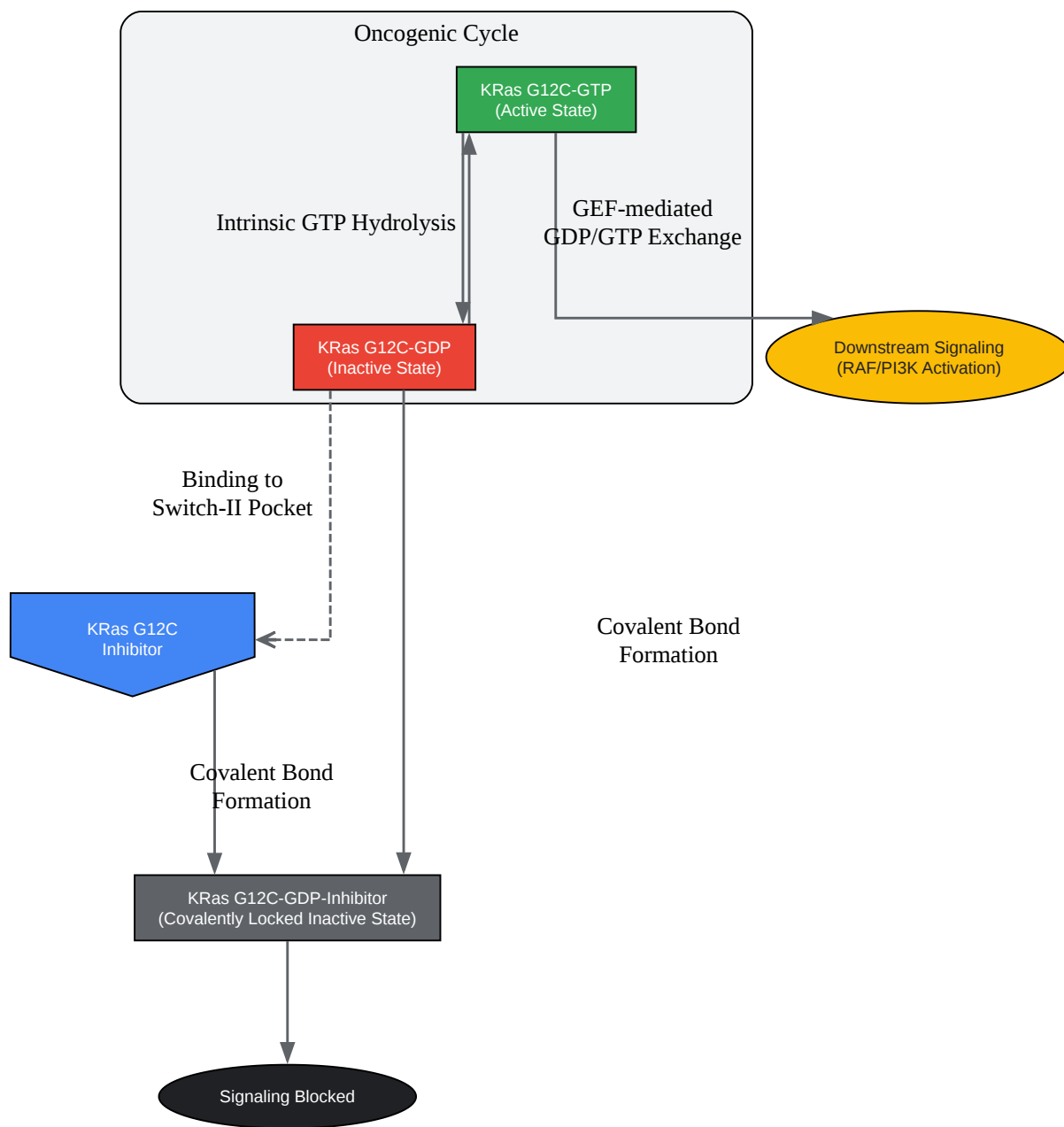
The KRas Signaling Pathway: Normal and Oncogenic States

Kirsten rat sarcoma viral oncogene homolog (KRas) is a small GTPase that functions as a molecular switch in signal transduction pathways controlling cell proliferation, differentiation, and survival.[1] In its normal state, KRas cycles between an active GTP-bound form and an inactive GDP-bound form.[2] This cycle is regulated by Guanine Nucleotide Exchange Factors (GEFs), which promote the exchange of GDP for GTP, and GTPase Activating Proteins (GAPs), which enhance GTP hydrolysis.[3]

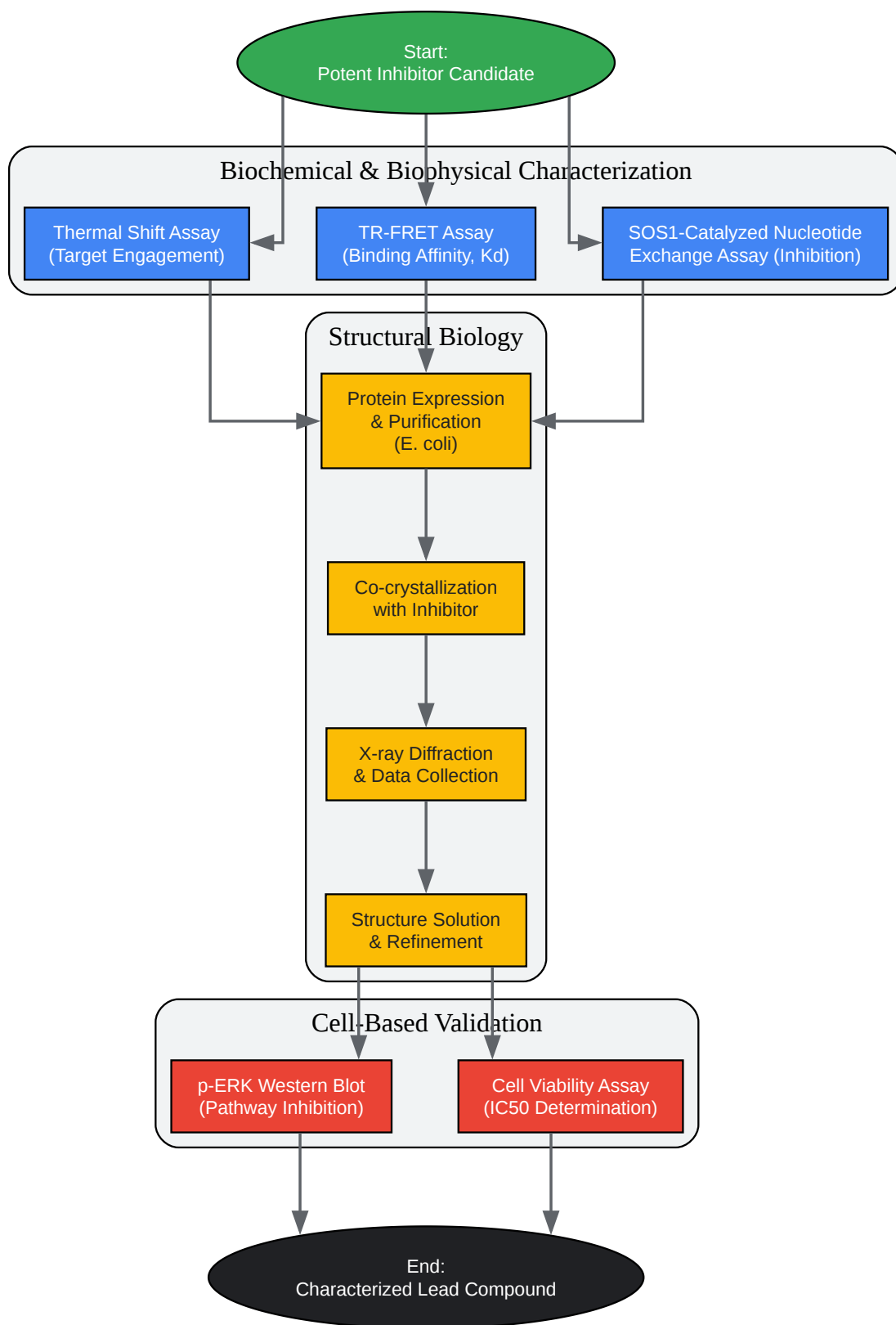
The G12C mutation, a glycine-to-cysteine substitution at codon 12, impairs the ability of GAPs to bind and promote GTP hydrolysis.[4] This results in KRas being locked in a constitutively

active, GTP-bound state, leading to persistent downstream signaling through pathways such as the RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR cascades, driving uncontrolled cell growth and tumorigenesis.[4][5]





Mechanism of KRas G12C Covalent Inhibition



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